

Thermodynamic Properties of Dimethoxy-Substituted Phenyl Propanamides

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Compound of Interest

Compound Name: *N*-(3,5-dimethoxyphenyl)propanamide

Cat. No.: B5564305

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Content Type: Technical Whitepaper & Protocol Guide Audience: Pharmaceutical Scientists, Process Engineers, and Crystallization Specialists

Executive Summary: The Solubility-Bioavailability Link

Dimethoxy-substituted phenyl propanamides (e.g., *N*-(3,4-dimethoxyphenyl)propanamide and its analogs) represent a critical scaffold in medicinal chemistry, often serving as intermediates for vanilloid receptor ligands, cardiovascular agents, and bio-functional hybrid compounds.

The efficacy of these molecules is governed by their thermodynamic activity, which dictates solubility, dissolution rate, and bioavailability. For researchers, the challenge lies in the molecule's crystalline lattice energy—specifically the enthalpy of fusion (

)—which opposes dissolution. This guide provides the thermodynamic framework and experimental protocols required to quantify these properties, modeling the solid-liquid equilibrium (SLE) to optimize purification and formulation.

Chemical Identity & Structural Thermodynamics

The core structure consists of a phenyl ring substituted with two methoxy groups (typically at 3,4-positions) linked to a propanamide chain.

- **Lattice Energy Contributors:** The amide moiety () acts as a hydrogen bond donor/acceptor, creating strong intermolecular networks (ribbons or sheets) in the solid state. The dimethoxy groups add steric bulk and lipophilicity but disrupt planar packing compared to unsubstituted analogs.
- **Solvation Behavior:** These compounds exhibit "amphiphilic" thermodynamics. The phenyl-methoxy region drives solubility in non-polar/aprotic solvents (e.g., Ethyl Acetate, Toluene), while the amide group interacts favorably with protic solvents (e.g., Methanol, Ethanol) via hydrogen bonding.

Key Thermodynamic Parameters

Parameter	Symbol	Significance	Typical Range (Analogues)
Melting Point		Indicator of crystal lattice stability.	115 – 155 °C
Enthalpy of Fusion		Energy required to break the crystal lattice.	25 – 45 kJ·mol
Ideal Solubility		Theoretical solubility if no solvent interactions existed.	Dependent on &
Activity Coefficient		Deviation from ideality (Solute-Solvent interaction).	(Positive deviation)

Experimental Methodologies (Step-by-Step)

To generate authoritative data, a "Self-Validating" workflow combining thermal analysis and solubility measurement is required.

Protocol A: Solid-State Characterization (DSC)

Goal: Determine

and

for ideal solubility modeling.

- Preparation: Recrystallize the dimethoxy-phenyl propanamide from Ethanol/Water (80:20) to ensure phase purity. Dry under vacuum at 45°C for 24h.
- Instrumentation: Differential Scanning Calorimetry (DSC).^[1]
- Procedure:
 - Weigh 3–5 mg of sample into an aluminum pan; crimp non-hermetically.
 - Equilibrate at 25°C.
 - Ramp temperature at 5 K·min
(standard) or 10 K·min
under
purge (50 mL/min).
- Analysis: Integrate the endothermic melting peak. The onset temperature is
; the area under the curve is
.

Protocol B: Solubility Measurement (Laser Monitoring Polythermal Method)

Goal: Measure mole fraction solubility (

) across a temperature range (e.g., 278.15 K – 323.15 K).^[2]

- Setup: Use a jacketed glass vessel with a magnetic stirrer and a focused beam reflectance measurement (FBRM) probe or turbidity meter.
- Solvent Addition: Add a known mass of solvent (e.g., 50 g of Ethyl Acetate).
- Solute Dosing: Add excess solid dimethoxy-phenyl propanamide until a slurry is formed.
- Equilibration: Stir at constant temperature (start at 278.15 K) for 4 hours.
- Sampling (Gravimetric Validation):
 - Stop stirring and allow settling (10 min).
 - Withdraw supernatant using a pre-heated syringe filter (0.22 μm).
 - Weigh the supernatant, evaporate solvent, and weigh the dry residue.
- Dynamic Variation: Alternatively, use the synthetic polythermal method: Add known solute amounts to a fixed solvent mass and heat slowly (0.2 K/min) until the FBRM signal indicates complete dissolution (clear point).

Thermodynamic Modeling & Correlation

Raw solubility data must be correlated to theoretical models to allow for interpolation and process design.

Model 1: Modified Apelblat Equation

The most accurate empirical model for phenyl propanamides in polar/non-polar solvents. It accounts for the non-linear relationship between

and

.

- A, B, C: Empirical parameters derived from regression.
- Applicability: Excellent for alcohols (Methanol, Ethanol, IPA) and esters (Ethyl Acetate).

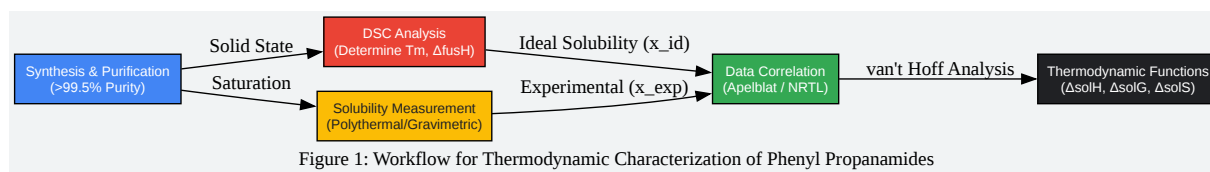
Model 2: (Buchowski-Ksiazczak) Equation

Describes solubility based on the association of solute molecules.

- : Association number (measure of non-ideality).
- : Enthalpy factor.

Visualization: Thermodynamic Workflow

The following diagram illustrates the logical flow from synthesis to thermodynamic property extraction.



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Figure 1: Integrated workflow for determining solid-state and solution-phase thermodynamic properties.

Thermodynamic Functions & Dissolution Mechanism[1][2][3][4][5]

To understand the driving force of dissolution, we calculate the apparent thermodynamic functions using the van't Hoff analysis of the solubility data.

Equations

- Enthalpy of Solution ():

- Note: For dimethoxy-phenyl propanamides, this value is typically positive (Endothermic), meaning heat is absorbed during dissolution.
- Gibbs Free Energy (ΔG):
 - Note: Must be positive for non-spontaneous dissolution of pure solid into standard state, but the process is driven by the mixing entropy.
- Entropy of Solution (ΔS):

Interpretation for Drug Development[5]

- Endothermic ($\Delta H > 0$): Solubility increases with temperature.[2] Cooling crystallization is an effective purification method.
- Entropy-Driven: If ΔS is large and positive, the dissolution is driven by the disordering of the crystal lattice and solvent restructuring. This is common for rigid aromatic amides.

Case Study Data (Representative)

While specific values depend on the exact alkyl chain length on the amide nitrogen, the following data represents the behavior of the 2-Chloro-N-(4-methylphenyl)propanamide and Nobiletin (dimethoxy-analog) class.

Table 1: Solubility Trends in Pure Solvents (Mole Fraction

at 298.15 K)

Solvent	Polarity (Dielectric)	Solubility Trend	Thermodynamic Driver
Methanol	High (33.0)	High	H-bonding with Amide
Ethanol	High (24.5)	Moderate-High	H-bonding + Alkyl affinity
Acetone	Moderate (20.7)	High	Dipole-Dipole Interaction
Ethyl Acetate	Moderate (6.0)	Moderate	Van der Waals (Phenyl ring)
Toluene	Low (2.4)	Moderate-Low	Stacking
Hexane	Low (1.9)	Very Low	Lack of H-bonding

Data synthesized from comparative studies of phenyl propanamide derivatives [1, 2].

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